

2,3-dihydro-5-azaindole-4-hydroxy scaffold analysis

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Compound of Interest

Compound Name: 2,3-Dihydro-1H-pyrrolo[3,2-c]pyridin-4-ol

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An In-Depth Technical Guide to the 2,3-dihydro-5-azaindole-4-hydroxy Scaffold

Authored by a Senior Application Scientist

This guide provides a comprehensive technical analysis of the 2,3-dihydro-5-azaindole-4-hydroxy scaffold, a heterocyclic framework of significant interest in modern medicinal chemistry. We will dissect its core structural attributes, plausible synthetic routes, and established biological relevance, offering field-proven insights for researchers, scientists, and drug development professionals.

Introduction: The Azaindole as a Privileged Scaffold

Azaindoles, also known as pyrrolopyridines, represent a class of bicyclic heteroaromatics that are bioisosteres of the naturally ubiquitous indole nucleus.^{[1][2]} By replacing one of the carbon atoms in the benzene ring of indole with a nitrogen atom, four positional isomers can be generated (4-, 5-, 6-, and 7-azaindole), each with distinct physicochemical properties.^{[1][2]} This substitution provides medicinal chemists with a powerful tool to modulate a compound's solubility, pKa, lipophilicity, and metabolic stability, often leading to improved drug-like properties.^{[1][3]}

The azaindole framework is considered a "privileged structure" in drug discovery, particularly in the development of kinase inhibitors.[3][4] The nitrogen atoms in the scaffold can form critical hydrogen bond interactions with the hinge region of the ATP-binding site of kinases, mimicking the binding pattern of adenine.[2]

This guide focuses specifically on the 2,3-dihydro-5-azaindole-4-hydroxy core. The "2,3-dihydro" modification saturates the pyrrole ring, transforming the planar azaindole into a more flexible, three-dimensional azaindoline structure. This introduces stereochemical complexity and allows for different spatial orientations of substituents, which can be exploited for enhanced target selectivity and potency. The "4-hydroxy" group further increases the scaffold's polarity and provides an additional hydrogen bonding moiety.

Caption: Core structure of the 2,3-dihydro-5-azaindole-4-hydroxy scaffold.

Physicochemical Properties and Structural Analysis

The unique combination of a saturated pyrrole ring, a pyridine ring, and a hydroxyl group endows this scaffold with distinct properties crucial for drug design.

- **Hydrogen Bonding:** The scaffold possesses three key hydrogen bonding sites: the pyrrole N-H (donor), the hydroxyl O-H (donor), and the pyridine N5 atom (acceptor). This rich functionality is ideal for creating strong and specific interactions with protein targets.[4][5]
- **Aqueous Solubility:** The presence of multiple polar functional groups significantly enhances water solubility compared to its indole or azaindole counterparts, a favorable attribute for drug formulation and bioavailability.[1][2]
- **Lipophilicity (LogP):** While the hydroxyl and nitrogen atoms increase polarity, the overall bicyclic core retains a degree of lipophilicity. This balance is critical for cell permeability. The predicted LogP value is generally lower than that of the parent azaindole.[2][3]
- **Stereochemistry:** The saturation at the C2 and C3 positions creates chiral centers. This means that enantiomers and diastereomers are possible when substituted, which can have profoundly different biological activities and off-target effects.

Table 1: Predicted Physicochemical Properties

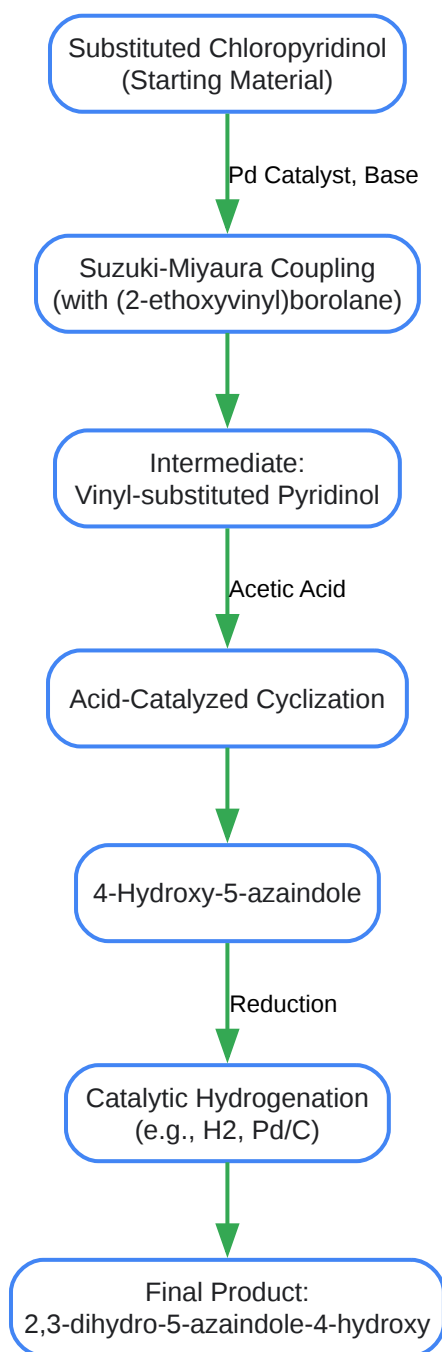
Property	Predicted Value	Significance in Drug Discovery
Molecular Weight	~150.16 g/mol	Falls within the range for fragment-based drug discovery (FBDD).
pKa (Basic)	~5-6 (Pyridine N)	Influences salt formation, solubility, and target binding in physiological pH.
pKa (Acidic)	~9-10 (Hydroxyl O-H)	Can act as a hydrogen bond donor.
XLogP3	~0.5 - 1.5	Indicates a favorable balance between solubility and permeability.
Hydrogen Bond Donors	2	Strong potential for target engagement.
Hydrogen Bond Acceptors	2	Contributes to binding affinity and solubility.

| Polar Surface Area | ~50-60 Å² | Suggests good potential for oral bioavailability. |

Note: Values are estimations based on related structures like 4-hydroxy-7-azaindole and general chemical principles.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Synthetic Strategies

While a direct, one-pot synthesis for this specific scaffold is not widely reported, a robust multi-step synthesis can be designed based on established methodologies for azaindole and azaindoline construction. A logical and efficient pathway involves a Suzuki-Miyaura coupling followed by a reductive cyclization.



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Caption: Proposed workflow for the synthesis of the target scaffold.

Protocol 1: Representative Synthesis

This protocol outlines a plausible, field-proven approach for synthesizing the target scaffold.

Step 1: Suzuki-Miyaura Coupling

- To a solution of 2-chloro-4-hydroxypyridine (1.0 eq) in a 2:1 mixture of dioxane and water, add (2-ethoxyvinyl)borolane (1.2 eq) and sodium carbonate (2.5 eq).
- Degas the mixture with argon for 15 minutes.
- Add a palladium catalyst, such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq).
- Heat the reaction mixture at 90°C for 12-18 hours, monitoring progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude vinyl-substituted pyridinol intermediate.[\[10\]](#)

Step 2: Acid-Catalyzed Cyclization

- Dissolve the crude intermediate from Step 1 in glacial acetic acid.
- Heat the solution to 100°C for 2-4 hours. The cyclization results in the formation of the aromatic 4-hydroxy-5-azaindole.
- Cool the mixture and carefully neutralize with a saturated solution of sodium bicarbonate.
- Extract the product with ethyl acetate.
- Combine the organic layers, wash with brine, dry over sodium sulfate, and concentrate. Purify via column chromatography to obtain pure 4-hydroxy-5-azaindole.

Step 3: Catalytic Hydrogenation (Reduction)

- Dissolve the 4-hydroxy-5-azaindole (1.0 eq) in ethanol or methanol in a hydrogenation vessel.
- Add palladium on carbon (10% w/w, 0.1 eq).

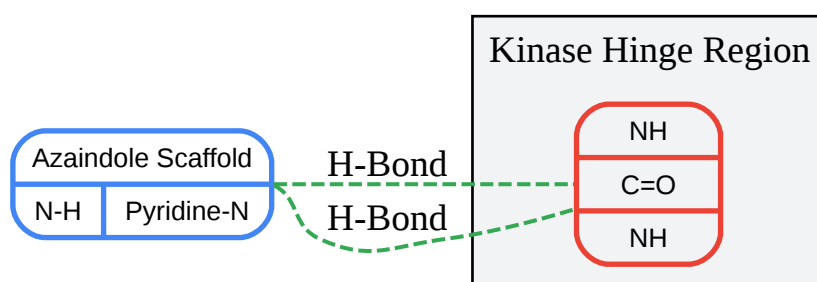
- Pressurize the vessel with hydrogen gas (50-100 psi).
- Stir the reaction at room temperature for 12-24 hours until the reaction is complete (monitored by LC-MS).
- Carefully filter the mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the final product, 2,3-dihydro-5-azaindole-4-hydroxy.

Biological Significance and Therapeutic Applications

The azaindole core is a cornerstone of modern kinase inhibitor design. The 2,3-dihydro-5-azaindole-4-hydroxy scaffold is poised to be particularly effective in this domain.

Primary Target Class: Protein Kinases

Kinases play a central role in cellular signaling, and their dysregulation is a hallmark of cancer and other diseases. The azaindole scaffold effectively mimics the hinge-binding motif of ATP.^[2]^[3] The N-H of the pyrrole ring and the N5 of the pyridine ring typically form two crucial hydrogen bonds with the kinase hinge backbone.



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Caption: Canonical hydrogen bonding of an azaindole scaffold to a kinase hinge.

Derivatives of the closely related 4-azaindole and 7-azaindole scaffolds have demonstrated potent inhibition of numerous kinases, including:

- TGF β RI (Transforming Growth Factor-beta Receptor I): Novel 4-azaindole inhibitors have been developed as immuno-oncology agents.[\[11\]](#)
- CDKs (Cyclin-Dependent Kinases) and Cdc7: These are critical regulators of the cell cycle, and their inhibition is a key anti-cancer strategy.[\[3\]](#)
- Aurora Kinases: Azaindole derivatives have shown promise as anti-proliferative agents by selectively inhibiting Aurora A kinase.[\[2\]](#)
- BRAF: The FDA-approved drug vemurafenib, a potent BRAF inhibitor, features a 7-azaindole core, highlighting the clinical success of this scaffold class.[\[1\]](#)

The 2,3-dihydro modification allows for the exploration of deeper, more complex pockets within the kinase active site, potentially leading to inhibitors with greater selectivity and novel mechanisms of action.

Structure-Activity Relationship (SAR) Insights

Understanding the SAR is crucial for optimizing lead compounds. Based on extensive research into azaindole kinase inhibitors, key modification points on the 2,3-dihydro-5-azaindole-4-hydroxy scaffold can be proposed.

Table 2: Hypothetical SAR for Kinase Inhibition

Position of Modification	R-Group	Anticipated Impact on Activity	Rationale
N-1 (Pyrrolidine)	Small alkyl, Aryl	Modulates solubility and can interact with the solvent-exposed region or ribose pocket.	Common site for diversification to improve pharmacokinetic properties.
C-2	Aryl, Heteroaryl	Can occupy hydrophobic pockets and provide additional binding interactions. Stereochemistry is critical.	Introduction of vectors pointing into deeper pockets of the active site.
C-3	H, Small alkyl	Substitution can introduce steric clashes or favorable interactions depending on the target. Stereochemistry is critical.	Fine-tunes the orientation of the C-2 substituent.

| C-6, C-7 | Halogens, Methoxy, Small alkyl | Modulates electronic properties of the ring system and can fill small hydrophobic pockets. | Often used to improve potency and metabolic stability. |

Experimental Protocols for Scaffold Analysis

Protocol 2: Structural Characterization

- Nuclear Magnetic Resonance (NMR):
 - Dissolve 5-10 mg of the final compound in 0.6 mL of deuterated solvent (e.g., DMSO-d₆ or CDCl₃).

- Acquire ^1H NMR spectra to identify proton environments and coupling constants. Expect characteristic signals for the aromatic protons, the aliphatic protons at C2 and C3, and the exchangeable N-H and O-H protons.
- Acquire ^{13}C NMR spectra to confirm the carbon backbone of the scaffold.
- Mass Spectrometry (MS):
 - Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile).
 - Analyze using Electrospray Ionization (ESI) to obtain the high-resolution mass, confirming the molecular formula ($[\text{M}+\text{H}]^+$).
- Infrared (IR) Spectroscopy:
 - Analyze a small sample of the solid compound using an ATR-FTIR spectrometer.
 - Identify characteristic absorption bands for N-H stretching ($\sim 3300\text{-}3400\text{ cm}^{-1}$), O-H stretching ($\sim 3200\text{-}3500\text{ cm}^{-1}$), and aromatic C=C/C=N stretching ($\sim 1500\text{-}1650\text{ cm}^{-1}$).[\[12\]](#)

Protocol 3: In Vitro Kinase Inhibition Assay (Biochemical)

This protocol describes a generic competition assay to determine the IC_{50} of a compound against a target kinase.

- Reagent Preparation:
 - Prepare a kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl_2 , 1 mM EGTA, 0.01% Brij-35).
 - Prepare solutions of the purified target kinase, a suitable peptide substrate, and ATP at desired concentrations in the kinase buffer.
 - Prepare a serial dilution of the test compound (from $\sim 100\text{ }\mu\text{M}$ to 0.1 nM) in DMSO, then dilute further into the kinase buffer.
- Assay Procedure:

- In a 96- or 384-well plate, add the kinase and the test compound solution. Incubate for 15 minutes at room temperature to allow for binding.
- Initiate the kinase reaction by adding a mixture of the peptide substrate and ATP.
- Allow the reaction to proceed for 60 minutes at 30°C.
- Terminate the reaction by adding a stop solution (e.g., EDTA).
- Detection and Analysis:
 - Quantify the amount of phosphorylated substrate using a suitable detection method (e.g., fluorescence polarization, luminescence, or antibody-based detection like HTRF or AlphaScreen).
 - Plot the percentage of kinase inhibition against the logarithm of the compound concentration.
 - Fit the data to a four-parameter logistic equation to calculate the IC₅₀ value.

Conclusion and Future Directions

The 2,3-dihydro-5-azaindole-4-hydroxy scaffold is a highly promising, three-dimensional building block for the development of next-generation therapeutic agents. Its inherent drug-like properties, including multiple hydrogen bonding sites and enhanced solubility, combined with the proven success of the broader azaindole class, make it an attractive starting point for drug discovery campaigns. Its primary utility is anticipated in the field of oncology as a core for novel kinase inhibitors, where its stereochemical complexity can be leveraged to achieve high potency and selectivity.

Future research should focus on the stereoselective synthesis of substituted derivatives and the comprehensive exploration of their structure-activity relationships against a wide panel of kinases. Elucidating the co-crystal structures of these inhibitors bound to their targets will provide invaluable insights for the rational design of more potent and selective clinical candidates.

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